

Essential Safety and Disposal Guidance for SPR741

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Compound of Interest

Compound Name: SPR741

Cat. No.: B11930326

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For Researchers, Scientists, and Drug Development Professionals: This document provides crucial safety and logistical information for the proper handling and disposal of **SPR741**, an investigational antibiotic agent. The following procedures are based on the chemical properties of **SPR741** and standard laboratory safety protocols, as a specific Safety Data Sheet (SDS) was not publicly available at the time of this writing.

SPR741 is a cationic peptide derived from polymyxin B, designed to increase the permeability of the outer membrane of Gram-negative bacteria.^[1] As an investigational compound, it should be handled with care in a laboratory setting. Adherence to proper disposal procedures is critical to ensure personnel safety and environmental protection.

Handling and Storage

Before disposal, proper handling and storage of **SPR741** are paramount. Unused or expired **SPR741**, as well as contaminated labware, should be considered chemical waste.

Property	Data	Reference
Chemical Name	SPR741 (also known as NAB741)	[1]
Chemical Class	Cationic peptide, Polymyxin B analogue	[1][2]
CAS Number	1179330-52-9	[1][3]
Molecular Formula	C44H73N13O13	[3]
Molar Mass	992.146 g·mol ⁻¹	[3]

Disposal Procedures for SPR741

Given that **SPR741** is an antibiotic agent, its disposal must be managed to prevent the development of antibiotic-resistant bacteria in the environment.[4] The following step-by-step guidance outlines the recommended disposal protocol.

Step 1: Decontamination of Liquid Waste

- **Used Culture Media:** Culture media containing **SPR741** should be treated as biohazardous and chemical waste.[4] Autoclaving can destroy pathogens but may not deactivate the antibiotic itself.[4] Therefore, after autoclaving to address biological hazards, the liquid should be collected as chemical waste.
- **Stock Solutions:** Concentrated stock solutions of **SPR741** are considered hazardous chemical waste and should never be disposed of down the drain.[4] They must be collected in a designated, properly labeled, and sealed waste container.

Step 2: Disposal of Solid Waste

- **Contaminated Labware:** All labware, including pipette tips, gloves, and vials that have come into contact with **SPR741**, should be disposed of as solid hazardous waste.
- **Empty Containers:** Containers of **SPR741** should be thoroughly emptied. The first rinse of the container must be collected and disposed of as hazardous chemical waste.[5] For containers of highly toxic compounds, the first three rinses should be collected.[5]

Step 3: Waste Segregation and Labeling

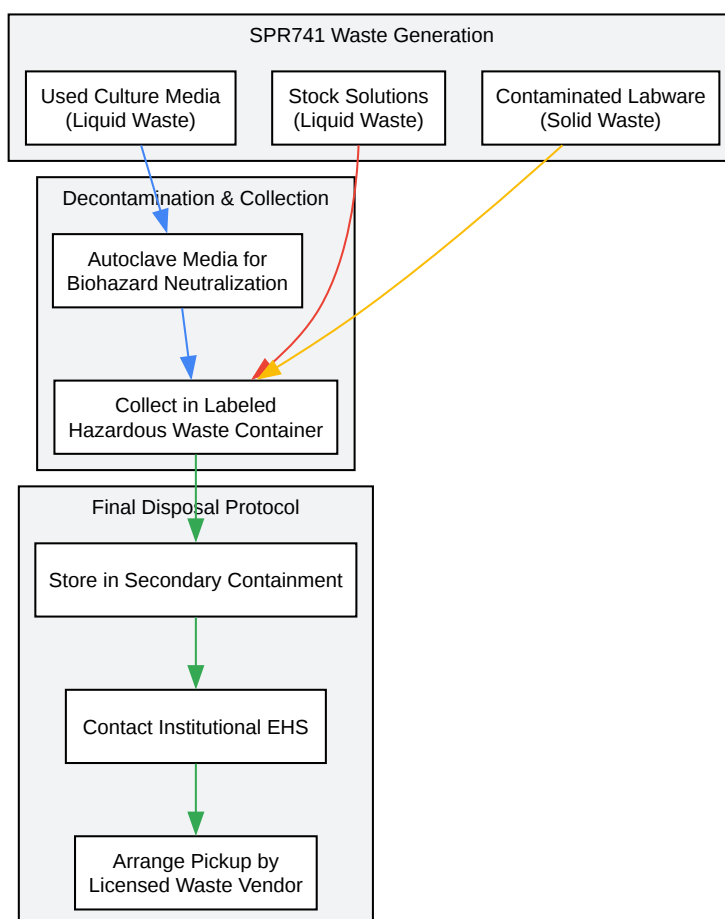
- Segregation: Do not mix **SPR741** waste with other incompatible chemical wastes.[\[5\]](#)
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the name "**SPR741**."

Step 4: Final Disposal

- Consult EHS: Your institution's Environmental Health and Safety (EHS) department should be contacted for specific guidance on the disposal of investigational pharmaceutical waste.
[\[4\]](#)
- Licensed Disposal Vendor: The collected hazardous waste must be disposed of through a licensed hazardous waste disposal company in accordance with all applicable federal, state, and local regulations.[\[6\]](#)

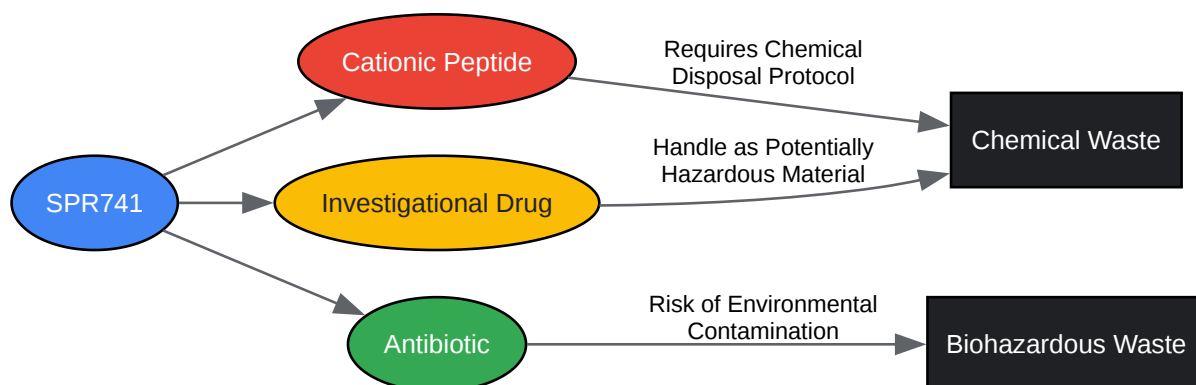
Experimental Workflow & Logical Relationships

The following diagrams illustrate the recommended workflow for the proper disposal of **SPR741** and the logical relationship between its properties and handling procedures.



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Caption: Workflow for the proper disposal of **SPR741** waste.



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